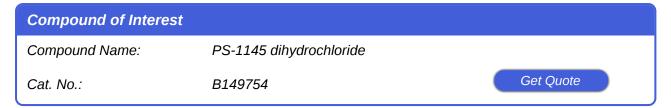


PS-1145 Dihydrochloride: A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **PS-1145 dihydrochloride**, a potent and selective inhibitor of IkB kinase (IKK). This document details its chemical properties, mechanism of action, and key experimental data, offering a valuable resource for researchers in oncology, inflammation, and drug discovery.

Chemical and Physical Properties

PS-1145 dihydrochloride is the salt form of the active IKK inhibitor. It is essential to distinguish between the dihydrochloride salt and the free base in research applications.



| Property | Value | Citation(s) | |
|-------------------|---|-------------|--|
| CAS Number | 1049743-58-9 (for dihydrochloride); 431898-65-6 (for free base) | [1][2][3] | |
| Molecular Formula | C17H11CIN4O · 2HCI | | |
| Molecular Weight | 395.67 g/mol | | |
| Purity | ≥98% (HPLC) | | |
| Solubility | Soluble to 5 mM in DMSO with gentle warming. | | |
| Storage | Store at +4°C | | |

Mechanism of Action: Inhibition of the NF-κB Signaling Pathway

PS-1145 is a selective inhibitor of the IκB kinase (IKK) complex, a critical component of the nuclear factor kappa B (NF-κB) signaling pathway.[4] By inhibiting IKK, PS-1145 prevents the phosphorylation and subsequent ubiquitination and proteasomal degradation of the inhibitory protein IκBα.[4][5] This action ensures that IκBα remains bound to NF-κB, sequestering it in the cytoplasm and thereby blocking its translocation to the nucleus.[5] The inhibition of NF-κB nuclear translocation prevents the transcription of a wide array of pro-inflammatory and antiapoptotic genes.[4][5]

Signaling Pathway Diagram



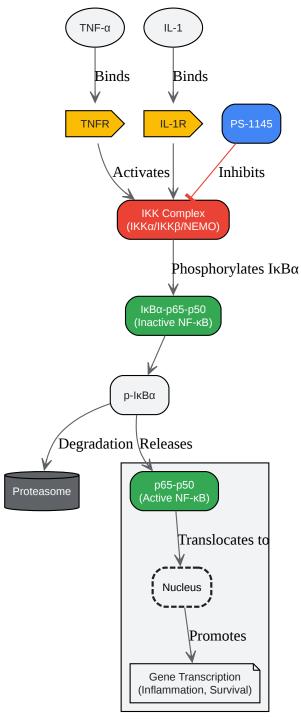


Figure 1: PS-1145 Mechanism of Action in the NF-кВ Pathway

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Caption: PS-1145 inhibits the IKK complex, preventing NF-kB activation.



Quantitative Biological Activity

PS-1145 demonstrates high potency and selectivity for the IKK complex.

| Target | Assay Type | IC ₅₀ | Notes | Citation(s) |
|----------------|---------------|------------------|---|-------------|
| IKK | Kinase Assay | 88 - 100 nM | Potent inhibition of the IkB kinase complex. | [6][7] |
| PKA, PKC, CKII | Kinase Assays | No effect | Demonstrates selectivity for IKK over other kinases. | |

Experimental Protocols

The following are representative protocols for key assays in which **PS-1145 dihydrochloride** is utilized.

IKK Kinase Inhibition Assay

This assay measures the ability of PS-1145 to inhibit the phosphorylation of an $I\kappa B\alpha$ substrate by the IKK complex.

- Materials:
 - Partially purified IKK complex (e.g., from HeLa S3 cells)
 - MEKK1 (catalytic domain for IKK activation)
 - Biotinylated IκBα peptide substrate
 - PS-1145 dihydrochloride
 - ATP
 - Phospho-[Ser32]-IκBα specific antibody



- ELISA-based detection system
- Procedure:
 - Pre-activate the IKK complex using the catalytic domain of MEKK1.
 - \circ Pre-incubate the activated IKK complex with varying concentrations of PS-1145 (e.g., 0.1–1 μ M) for 1 hour at 25°C.
 - Initiate the kinase reaction by adding the biotinylated IκBα peptide substrate and ATP.
 - Incubate for a defined period to allow for phosphorylation.
 - Stop the reaction and quantify the amount of phosphorylated IκBα peptide using an ELISA format with a phospho-specific antibody.[8]
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the PS-1145 concentration.

NF-κB Reporter Assay (Luciferase-based)

This cell-based assay quantifies the transcriptional activity of NF-kB.

- Materials:
 - HEK293 cells (or other suitable cell line)
 - NF-кВ luciferase reporter plasmid
 - Transfection reagent
 - PS-1145 dihydrochloride
 - NF-κB stimulus (e.g., TNF-α or IL-1β)
 - Luciferase assay reagent
- Procedure:



- Transfect HEK293 cells with the NF-κB luciferase reporter plasmid.
- After allowing for plasmid expression, pre-treat the cells with various concentrations of PS-1145 for 1-2 hours.
- Stimulate the cells with an NF- κ B activator (e.g., 10 ng/mL TNF- α) for 6-8 hours.
- Lyse the cells and measure the luciferase activity using a luminometer.
- Normalize the luciferase activity to a co-transfected control plasmid (e.g., Renilla luciferase) or total protein concentration.[9][10]

Apoptosis Assay (Annexin V Staining)

This flow cytometry-based assay detects the externalization of phosphatidylserine, an early marker of apoptosis.

- Materials:
 - Multiple myeloma cell lines (e.g., MM.1S)
 - PS-1145 dihydrochloride
 - Annexin V-FITC (or other fluorophore conjugate)
 - Propidium Iodide (PI)
 - Annexin V binding buffer
 - Flow cytometer
- Procedure:
 - Culture multiple myeloma cells to the desired density.
 - Treat the cells with PS-1145 at various concentrations for a specified duration (e.g., 24-48 hours).
 - Harvest the cells, including any floating cells in the supernatant.



- Wash the cells with cold PBS.
- Resuspend the cells in Annexin V binding buffer.
- Add Annexin V-FITC and PI to the cell suspension and incubate in the dark.
- Analyze the stained cells by flow cytometry to differentiate between live, early apoptotic, late apoptotic, and necrotic cells.[11][12]

Experimental Workflow Diagram



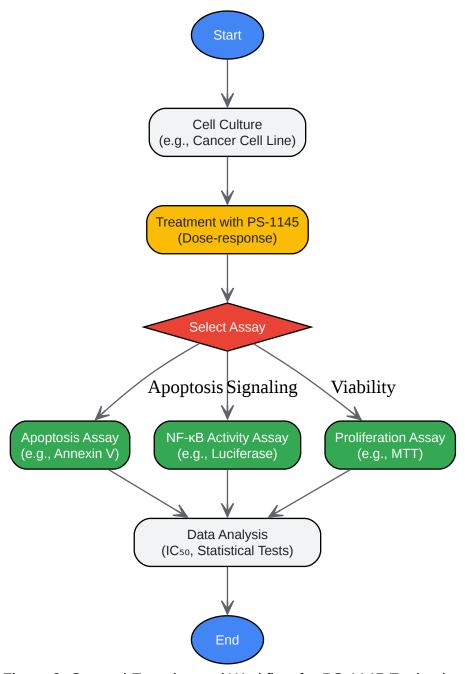


Figure 2: General Experimental Workflow for PS-1145 Evaluation

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Caption: A generalized workflow for studying the effects of PS-1145.



Conclusion

PS-1145 dihydrochloride is a valuable research tool for investigating the role of the NF-κB signaling pathway in various physiological and pathological processes. Its high potency and selectivity make it a suitable agent for in vitro and in vivo studies aimed at understanding the therapeutic potential of IKK inhibition in diseases such as cancer and inflammatory disorders. This guide provides a foundational understanding for researchers to effectively utilize PS-1145 in their experimental designs.

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